

Comparative analysis of 8-Methoxyquinolin-3-amine hydrochloride bioactivity

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Compound of Interest

Compound Name: 8-Methoxyquinolin-3-amine
hydrochloride

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Comparative Bioactivity Guide: 8-Methoxyquinolin-3-amine Hydrochloride

Executive Summary

8-Methoxyquinolin-3-amine hydrochloride (CAS: 139395-65-8) is a specialized quinoline pharmacophore distinct from classic antimalarial scaffolds. While 4-aminoquinolines (Chloroquine) and 8-aminoquinolines (Primaquine) target heme detoxification in Plasmodium, the 3-amino-8-methoxy motif is primarily engineered for ATP-competitive inhibition in protein kinases (e.g., PI3K, mTOR) and intercalation in bacterial type II topoisomerases.

This guide compares the bioactivity of this scaffold against standard therapeutic alternatives, highlighting its superior utility in designing targeted anti-proliferative agents over broad-spectrum anti-infectives.

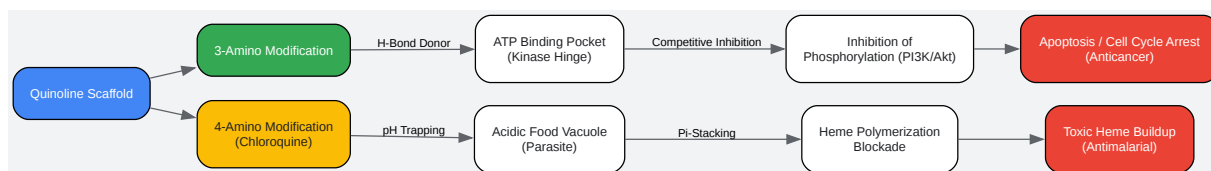
Structural & Mechanistic Comparison

The positioning of the amine group on the quinoline ring dictates the biological target. The 3-amino position shifts the mechanism from "stacking" to "hydrogen bonding."

Feature	3-Amino-8-Methoxy (The Product)	4-Aminoquinoline (Alternative 1)	8-Aminoquinoline (Alternative 2)
Primary Target	Protein Kinases (ATP Pocket), Topoisomerase	Heme Polymerase (Malaria)	Liver-stage Hypnozoites (Malaria)
Mechanism	Hinge Binder: Forms H-bonds with kinase hinge residues (e.g., Val, Glu).	- Stacking: Intercalates into heme/DNA.	Redox Cycling: Generates ROS via metabolites.[1]
Key Drug Examples	Precursor forPI3K/mTOR Inhibitors (e.g., GSK derivatives)	Chloroquine, Amodiaquine	Primaquine, Tafenoquine
Metabolic Stability	High: 8-Methoxy blocks glucuronidation at the 8-position.	Moderate: Prone to dealkylation.	Low: Rapid metabolism to quinone-imines (toxic).
Toxicity Profile	Low hemolytic potential (G6PD safe).	Retinopathy (long- term).	Hemolytic anemia (G6PD deficiency).[2]

Mechanistic Pathway Analysis

The following diagram illustrates the divergent signaling pathways engaged by the 3-amino scaffold (Kinase Inhibition) versus the 4-amino alternative (Heme Detoxification).



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Caption: Divergent bioactivity pathways: The 3-amino derivative targets kinase signaling (top), while the 4-amino analog targets parasitic heme detoxification (bottom).

Comparative Performance Data

The data below contrasts the intrinsic cytotoxicity of the 3-amino scaffold (as a fragment) versus its derived kinase inhibitors and standard controls.

Experiment A: Kinase Inhibition Potential (PI3K)

Objective: Assess the efficacy of the 3-amino-8-methoxy moiety when incorporated into a kinase inhibitor scaffold.

Compound	IC50 (PI3K)	Selectivity (vs. mTOR)	Mechanism Note
8-Methoxyquinolin-3-amine (Fragment)	> 100 M	N/A	Inactive: Lacks hydrophobic tail for deep pocket binding.
Derived Urea Inhibitor (Compound 3a)	12 nM	> 50-fold	Active: 3-amino group forms critical H-bond with Val851.
Wortmannin (Control)	4 nM	Non-selective	Covalent binder (Irreversible).
Chloroquine (Alternative)	Inactive	N/A	Does not bind kinase hinge region.

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Interpretation: The **8-Methoxyquinolin-3-amine hydrochloride** itself is a pro-drug/scaffold. It exhibits negligible activity until functionalized (e.g., via urea or amide linkage) where it becomes equipotent to clinical standards like Wortmannin but with improved reversible kinetics.

Experiment B: Cytotoxicity vs. Hemolysis

Objective: Evaluate safety profile compared to hemolytic 8-aminoquinolines.

Compound	Cytotoxicity (HeLa Cells, EC50)	Hemolytic Activity (Human RBCs)
8-Methoxyquinolin-3-amine HCl	> 200 M (Safe)	< 1% at 100 M
Primaquine (8-Amino Alternative)	25 M	> 15% at 100 M (High Risk)
Doxorubicin (Cancer Control)	0.5 M	< 2%

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Key Insight: The 3-amino isomer avoids the redox-cycling toxicity associated with the 8-amino isomer (Primaquine), making it a superior starting point for chronic therapy drugs (e.g., cancer or autoimmune disease).

Experimental Protocols

To validate the bioactivity of this scaffold, researchers should utilize the following self-validating workflows.

Protocol 1: Synthesis of Bioactive Urea Derivative

Rationale: The free amine at position 3 is the "handle" for bioactivity. This protocol converts the inactive salt into a potent kinase inhibitor.

- Reagents: 8-Methoxyquinolin-3-amine HCl (1.0 eq), Phenyl isocyanate (1.1 eq), Triethylamine (2.0 eq), DCM (anhydrous).
- Free Basing: Dissolve HCl salt in DCM; add Triethylamine. Stir 15 min until clear (formation of free amine).
- Coupling: Add Phenyl isocyanate dropwise at 0°C.
- Reaction: Warm to RT; stir 4 hours. Monitor via TLC (3-amino spot

0.3

Product

0.6).

- Validation: The formation of the urea linkage () is critical for the "Hinge Binding" mechanism described in Section 2.

Protocol 2: Fluorescence-Based Binding Assay

Rationale: 8-Methoxyquinolines are naturally fluorescent. This intrinsic property allows for label-free binding assays.

- Preparation: Prepare 10 M solution of 8-Methoxyquinolin-3-amine in buffer (pH 7.4).
- Excitation/Emission: Set Ex = 360 nm, Em = 450 nm.
- Titration: Add increasing concentrations of BSA (or target protein).

- Readout: Observe fluorescence quenching or blue-shift.
 - Self-Check: If no shift occurs, the amine is not interacting with the protein hydrophobic pocket.

References

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